

Personal protective equipment for handling (Rac)-Reparixin

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Compound of Interest

Compound Name: (Rac)-Reparixin

Cat. No.: B2643501

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Essential Safety and Handling Guide for (Rac)-Reparixin

This guide provides crucial safety and logistical information for the handling and disposal of **(Rac)-Reparixin**, a non-competitive allosteric inhibitor of CXCR1 and CXCR2 chemokine receptors used in laboratory research.[1][2] Adherence to these procedures is vital to ensure the safety of all laboratory personnel.

Hazard Identification and Personal Protective Equipment

(Rac)-Reparixin is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][4] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure.

Summary of Hazards:

Hazard Class	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[3]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[3]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[3]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[3]

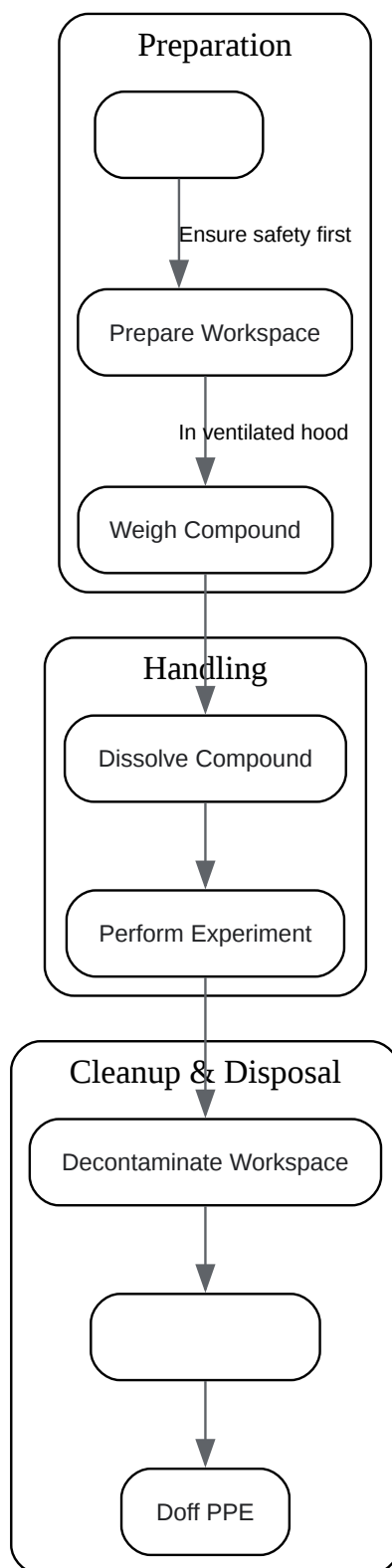
Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety goggles with side-shields	Protects against splashes and airborne particles that can cause serious eye irritation.[3]
Hand Protection	Impermeable protective gloves	Prevents skin contact which can cause irritation.[3]
Skin and Body Protection	Impervious clothing (e.g., lab coat)	Provides a barrier against accidental spills and contamination of personal clothing.[3]
Respiratory Protection	Suitable respirator	Required to prevent respiratory tract irritation, especially when handling the powder form or when adequate ventilation is not available.[3]

Operational and Disposal Plans

A systematic approach to handling **(Rac)-Reparixin**, from receipt to disposal, is essential for maintaining a safe laboratory environment.

Experimental Workflow for Safe Handling:



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Caption: Workflow for the safe handling of **(Rac)-Reparixin**.

Step-by-Step Handling Procedures:

- Preparation:
 - Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
 - Prepare Workspace: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[3] Ensure an eye-wash station and safety shower are readily accessible.^[3]
- Handling:
 - Weighing: When weighing the solid compound, avoid creating dust.
 - Dissolution: If preparing a solution, add the solvent to the solid slowly to prevent splashing.
 - Experimentation: Conduct all experimental procedures with care to avoid spills and aerosol generation.
- Cleanup and Disposal:
 - Decontamination: After use, decontaminate all surfaces and equipment.
 - Waste Disposal: Dispose of **(Rac)-Reparixin** and any contaminated materials in accordance with local, regional, and national regulations. Do not allow the product to enter drains or water courses.^[3]
 - Doff PPE: Remove PPE in the designated area, avoiding self-contamination. Wash hands thoroughly after handling.^[5]

First Aid Measures:

- If on Skin: Wash with plenty of soap and water.^[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.^[3]

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[5]
- If Inhaled: Move to fresh air.

In all cases of exposure, seek medical attention.

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